

Personal protective equipment for handling 1,1-Dichlorohexane

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Compound of Interest

Compound Name: 1,1-Dichlorohexane

Cat. No.: B13808546

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Essential Safety and Handling Guide for 1,1-Dichlorohexane

Disclaimer: A specific Safety Data Sheet (SDS) for **1,1-Dichlorohexane** is not publicly available through standard online resources. The following guidance is based on the chemical properties of **1,1-Dichlorohexane** and safety information for similar chlorinated hydrocarbons, such as 1,1-dichloroethane and 1,6-dichlorohexane.^{[1][2]} Researchers, scientists, and drug development professionals must consult the specific SDS provided by their chemical supplier for complete and accurate safety information before handling this compound.

Immediate Safety Information

1,1-Dichlorohexane is a chlorinated hydrocarbon that should be handled with care in a laboratory setting. While specific toxicity data is limited, analogous compounds are known to be irritants, flammable, and potentially harmful to the environment.^{[1][2][3]} Adherence to strict safety protocols is essential to minimize exposure and ensure a safe working environment.

Physical and Chemical Properties

Understanding the physical and chemical properties of **1,1-Dichlorohexane** is crucial for safe handling and storage.

Property	Value
Molecular Formula	C ₆ H ₁₂ Cl ₂
Molecular Weight	155.06 g/mol [4]
CAS Number	62017-16-7 [5]
Boiling Point	175.06°C (estimate) [6]
Melting Point	-48.02°C (estimate) [6]
Density	1.024 g/cm ³ (estimate) [6]

Hazard Identification and Personal Protective Equipment (PPE)

Based on data for similar chlorinated alkanes, **1,1-Dichlorohexane** is likely to present the following hazards. The recommended PPE is designed to mitigate these risks.

Hazard	Recommended Personal Protective Equipment (PPE)
Eye Irritation	Chemical splash goggles or a face shield should be worn at all times to protect against splashes. [2] [3]
Skin Irritation	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat are necessary to prevent skin contact. [7] [8]
Respiratory Tract Irritation	All work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [2] [8]
Flammability	Keep away from heat, sparks, and open flames. Use non-sparking tools and ensure electrical equipment is properly grounded. [1] [9]
Environmental Hazard	Avoid release into the environment as it may be harmful to aquatic life with long-lasting effects. [2]

Operational Plan for Handling 1,1-Dichlorohexane

A systematic approach to handling **1,1-Dichlorohexane** is critical for laboratory safety.

1. Preparation:

- Review the supplier-specific Safety Data Sheet (SDS).
- Ensure a chemical fume hood is available and functioning correctly.
- Assemble all necessary PPE, including gloves, safety goggles, and a lab coat.
- Have a spill kit readily accessible.

2. Handling:

- Conduct all manipulations of **1,1-Dichlorohexane** within a chemical fume hood.

- Use glassware that is clean, dry, and free of cracks.
- Ground and bond containers when transferring the material to prevent static discharge.[\[10\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)

3. Post-Handling:

- Decontaminate all surfaces and equipment after use.
- Remove and dispose of contaminated gloves and other disposable PPE in the appropriate waste stream.
- Wash hands thoroughly with soap and water after handling the chemical.[\[2\]](#)

Disposal Plan

As a chlorinated hydrocarbon, **1,1-Dichlorohexane** and any materials contaminated with it must be disposed of as hazardous waste.

1. Waste Segregation:

- Dispose of **1,1-Dichlorohexane** waste in a designated "Halogenated Organic Waste" container.[\[11\]](#)
- Do not mix with non-halogenated solvents or other incompatible waste streams.[\[11\]](#)

2. Container Management:

- Use a chemically resistant waste container with a secure, tight-fitting lid.[\[11\]](#)
- Clearly label the waste container with "Hazardous Waste," the full chemical name, and any other information required by your institution's Environmental Health and Safety (EHS) department.[\[11\]](#)

3. Storage and Disposal:

- Store the waste container in a designated satellite accumulation area, away from ignition sources.[10][11]
- Arrange for pickup and disposal by a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.[2][11]

Safe Handling Workflow for 1,1-Dichlorohexane



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Caption: Workflow for the safe handling of **1,1-Dichlorohexane**.

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